

Briciclib Profile & Mechanism of Action

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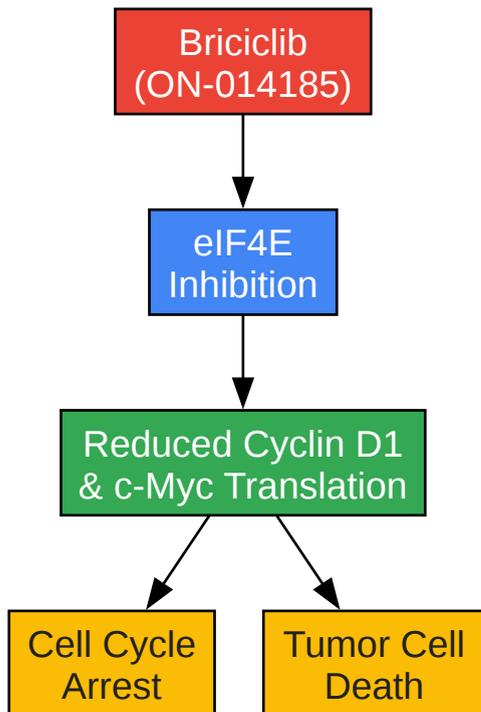
Compound Focus: Briciclib

CAS No.: 865783-99-9

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Briciclib (ON-014185) is a water-soluble prodrug of ON-013100, designed to inhibit eukaryotic translation initiation factor 4E (eIF4E) [1] [2] [3]. This mechanism targets cancer cell proliferation and survival pathways as follows:



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Preclinical Experimental Data & Protocols

Key in vitro findings demonstrate **Briciclib**'s potent anti-proliferative activity across various cancer cell lines [2] [3]:

Cancer Type	Cell Lines Tested	GI ₅₀ (Nanomolar Range)	Key Molecular Effects
Mantle Cell Leukemia (MCL)	EKO-1, MINO	9.8 - 12.2 nM	Reduction of Cyclin D1 and c-Myc protein levels within 8 hours [2].
Breast Cancer	MCF7, MDA-MB-231	9.8 - 12.2 nM	Reduction of Cyclin D1 and c-Myc protein levels within 8 hours [2].
Gastric Cancer	AGS	9.8 - 12.2 nM	Data specific to proliferation inhibition [3].
Esophageal Cancer	OE19, OE33, FLO-1	9.8 - 12.2 nM	Data specific to proliferation inhibition [3].

The experimental protocol used in these studies can be summarized as follows [2]:

- **Cell Culture:** Various human cancer cell lines are maintained in standard conditions.
- **Compound Treatment:** Cells are treated with **Briciclib** across a range of concentrations.
- **Viability Assay:** A cell proliferation assay (e.g., MTT or similar) is performed after a set incubation period (typically 72-96 hours) to determine the GI₅₀ value—the concentration that causes 50% growth inhibition.
- **Molecular Analysis:** Treated cells are harvested. Proteins are extracted and analyzed via **Western Blotting** to detect changes in levels of cyclin D1, c-Myc, and other relevant proteins.

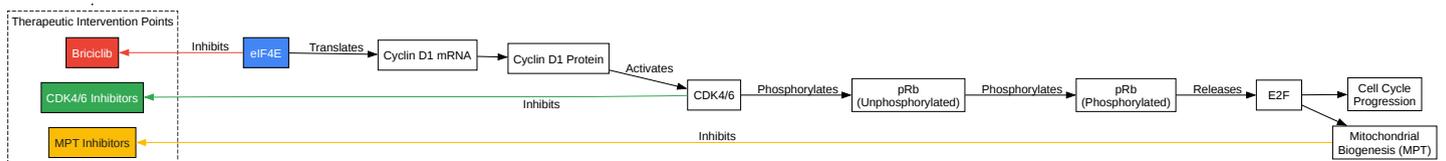
Comparison with Alternative Therapeutic Strategies

Briciclib represents an upstream approach to cell cycle disruption compared to other targeted therapies. The table below contrasts its strategy with direct CDK4/6 inhibitors and a potential approach for RB1-deficient cancers.

Therapeutic Agent / Class	Primary Molecular Target	Key Mechanism in Cancer	Developmental Status for Solid Tumors
Briciclib	eIF4E [1] [2] [3]	Blocks cap-dependent translation of oncoproteins like cyclin D1 [2] [3].	Phase I (Terminated/Suspended) [1] [3].

| **CDK4/6 Inhibitors** (e.g., Ribociclib, Palbociclib) | CDK4 & CDK6 kinases [4] | Directly inhibits CDK4/6, preventing Rb phosphorylation and G1/S cell cycle progression [4]. | **Approved & in clinical use** (e.g., for breast cancer); multiple active clinical trials [5] [4]. | | **MPT Inhibitors** (e.g., Tigecycline) | Mitochondrial Protein Translation [4] | Synthetic lethal approach in RB1-deficient tumors; targets a metabolic vulnerability downstream of E2F [4]. | **Investigational/Preclinical** (identified via drug repurposing screens) [4]. |

This relationship and the points of intervention for these different strategies are shown in the pathway below:



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Interpretation of Current Status

The available information suggests that **Briciclib** is no longer under active clinical development for solid tumors. The **Phase I trial (NCT02168725)** was **terminated or suspended** [1] [3]. In contrast, several direct

CDK4/6 inhibitors have successfully progressed to later-stage trials and clinical approval [5] [4].

This difference in clinical trajectory may be related to:

- **The challenge of targeting translation initiation**, a broad cellular process, compared to the more specific kinase inhibition of CDK4/6.
- **Potential narrow therapeutic window**, a common hurdle for drugs targeting fundamental processes like protein synthesis.

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References

1. Briciclib | eIF inhibitor | Mechanism | Concentration [selleckchem.com]
2. Briciclib (ON 014185) | Eukaryotic Initiation Factor (eIF) ... [medchemexpress.com]
3. CAS 865783-99-9 Briciclib [bocsci.com]
4. Transcription Factor E2F2 - an overview [sciencedirect.com]
5. A phase I study of the CDK4/6 inhibitor ribociclib combined ... [pubmed.ncbi.nlm.nih.gov]

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